

In-Depth Technical Guide: 2-Ethoxybenzaldehyde Safety and Handling

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Compound of Interest

Compound Name: 2-Ethoxybenzaldehyde

Cat. No.: B052182

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling procedures for **2-Ethoxybenzaldehyde**, a versatile aromatic aldehyde used in various research and development applications, including the synthesis of pharmaceuticals and fragrances.^[1] Due to the limited availability of specific toxicological data for this compound, this guide also draws upon information from structurally related compounds, such as benzaldehyde and other aromatic aldehydes, to provide a thorough understanding of potential hazards.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **2-Ethoxybenzaldehyde** is fundamental for its safe handling and use in experimental settings.

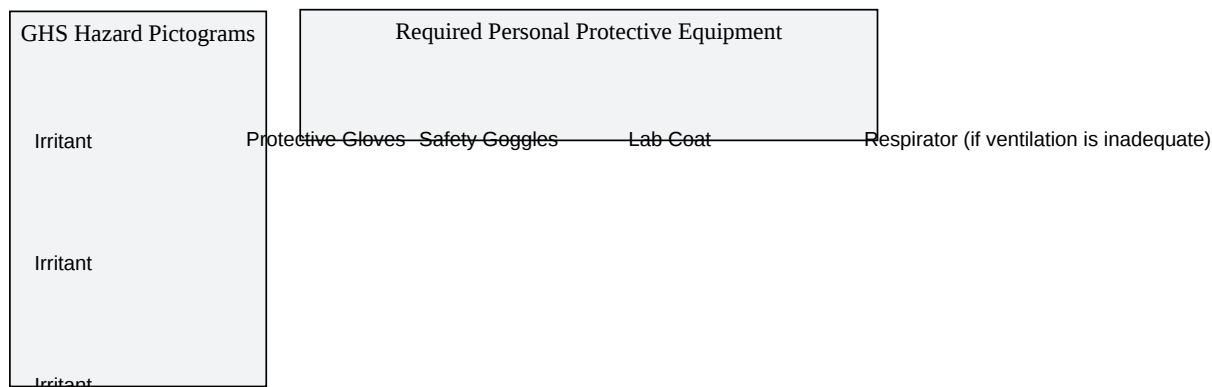
Property	Value	Reference
CAS Number	613-69-4	[1][2][3][4][5]
Molecular Formula	C ₉ H ₁₀ O ₂	[2][4][5]
Molecular Weight	150.17 g/mol	[3]
Appearance	Clear yellow to purple liquid	[2]
Boiling Point	136-138 °C at 24 mmHg	[3][6]
Melting Point	21.00 °C at 760.00 mm Hg	[7]
Density	1.074 g/mL at 25 °C	[3][6]
Refractive Index	1.543 at 20 °C	[3][6]
Flash Point	92 °C (197.6 °F) - closed cup	[3][6]
Solubility	Soluble in water (851.7 mg/L at 25 °C, estimated)	[8]

Hazard Identification and GHS Classification

2-Ethoxybenzaldehyde is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). Understanding these hazards is critical for implementing appropriate safety measures.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

The following diagram illustrates the GHS pictograms and corresponding personal protective equipment (PPE) required when handling **2-Ethoxybenzaldehyde**.



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Caption: GHS Hazards and Recommended PPE for **2-Ethoxybenzaldehyde**.

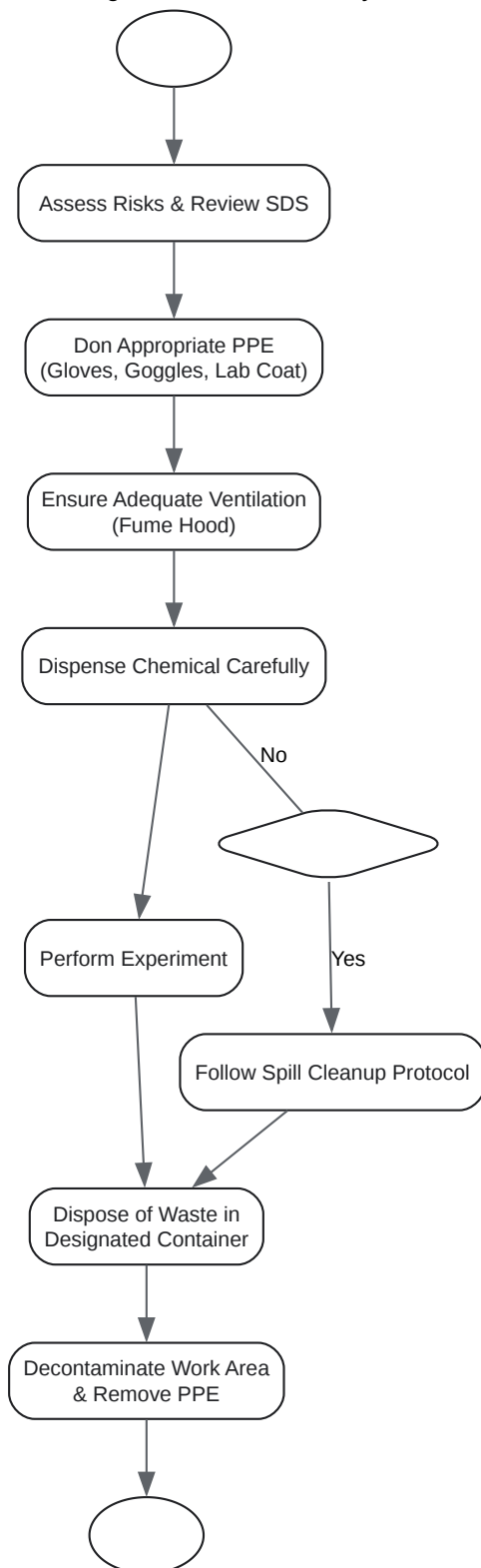
Safe Handling and Storage

Adherence to proper handling and storage protocols is paramount to ensure the safety of laboratory personnel and the integrity of the chemical.

Handling Workflow

The following diagram outlines the recommended workflow for the safe handling of **2-Ethoxybenzaldehyde**.

Safe Handling Workflow for 2-Ethoxybenzaldehyde

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Caption: Recommended workflow for handling **2-Ethoxybenzaldehyde** safely.

Storage Requirements

- **Storage Conditions:** Store in a cool, dry, well-ventilated area away from incompatible substances.[\[2\]](#)
- **Incompatible Materials:** Keep away from strong oxidizing agents, strong bases, and strong reducing agents.
- **Containers:** Keep containers tightly closed when not in use.

Toxicological Information and Experimental Data

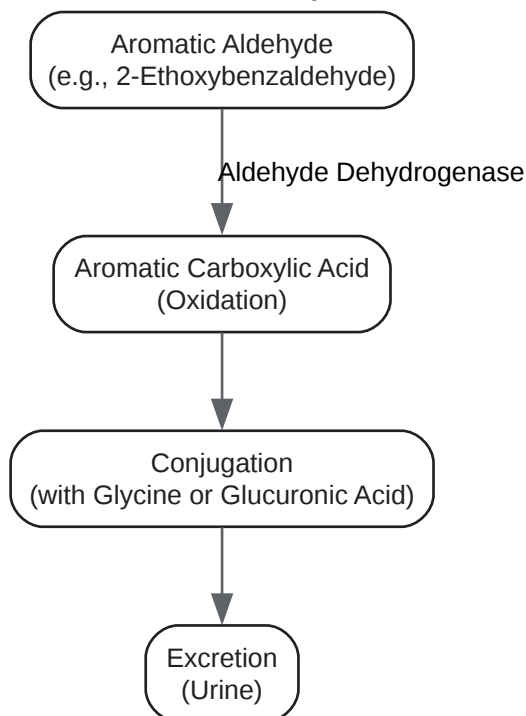
Detailed toxicological studies specifically on **2-Ethoxybenzaldehyde** are not readily available in the public domain. The toxicological properties have not been fully investigated.[\[9\]](#) However, based on the known toxicology of benzaldehyde and other aromatic aldehydes, the following potential effects can be inferred. It is crucial to handle this compound with the assumption that it may possess similar toxicities.

Potential Toxicological Profile (by Analogy)

- **Metabolism:** Like benzaldehyde, **2-Ethoxybenzaldehyde** is likely metabolized in the body. Benzaldehyde is rapidly metabolized to benzoic acid, which is then conjugated with glycine or glucuronic acid and excreted in the urine.[\[10\]](#) A similar metabolic pathway can be anticipated for **2-Ethoxybenzaldehyde**, likely involving oxidation of the aldehyde group and potential modification of the ethoxy group.
- **Acute Toxicity:** For benzaldehyde, the oral LD50 in rats and mice ranges from 800 to 2850 mg/kg.[\[10\]](#)
- **Carcinogenicity:** Studies on benzaldehyde have shown no evidence of carcinogenicity in rats, but some evidence in mice.[\[10\]](#) However, some research suggests that benzaldehyde may also possess anti-tumor properties.[\[11\]](#) No carcinogenicity data is available for **2-Ethoxybenzaldehyde**.
- **Genotoxicity:** Benzaldehyde did not show mutagenic activity in bacterial assays but did induce chromosomal abnormalities in Chinese hamster cells.[\[10\]](#)

The following diagram illustrates a generalized metabolic pathway for aromatic aldehydes.

Generalized Metabolic Pathway of Aromatic Aldehydes



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Caption: A generalized metabolic pathway for aromatic aldehydes.

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **2-Ethoxybenzaldehyde** are not available in the cited literature. For researchers designing such studies, it is recommended to adapt established OECD guidelines for testing of chemicals, such as:

- OECD Guideline 402: Acute Dermal Toxicity
- OECD Guideline 404: Acute Dermal Irritation/Corrosion
- OECD Guideline 405: Acute Eye Irritation/Corrosion
- OECD Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method
- OECD Guideline 471: Bacterial Reverse Mutation Test (Ames Test)

First-Aid and Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

Exposure Route	First-Aid Measures
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Get medical attention. [9]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops or persists. [9]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. [9]
Ingestion	Clean mouth with water and drink plenty of water. Do NOT induce vomiting. Get medical attention. [9]

Spill Response: In case of a spill, absorb with an inert material (e.g., sand, silica gel) and place in a suitable container for disposal. Ensure adequate ventilation and wear appropriate PPE during cleanup.

Disposal Considerations

Dispose of **2-Ethoxybenzaldehyde** and contaminated materials in accordance with local, state, and federal regulations. Do not empty into drains.
[\[9\]](#)

This technical guide provides a framework for the safe handling and use of **2-Ethoxybenzaldehyde**. Given the gaps in specific toxicological data, a cautious and conservative approach is strongly recommended. Always consult the most recent Safety Data Sheet from your supplier before use and ensure all laboratory personnel are trained on the potential hazards and emergency procedures.

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